

The Allyl Group in Allyltributylstannane: A Technical Guide to its Reactivity

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Compound of Interest

Compound Name: **Allyltributylstannane**

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Abstract

Allyltributylstannane is a versatile and widely utilized organotin reagent in modern organic synthesis. The unique reactivity of its allyl group allows for the formation of crucial carbon-carbon bonds, making it an invaluable tool in the construction of complex molecular architectures, including natural products and pharmaceutical intermediates. This technical guide provides an in-depth exploration of the core reactivity of the allyl group in **allyltributylstannane**, focusing on its participation in Lewis acid-mediated carbonyl additions and palladium-catalyzed cross-coupling reactions (Stille coupling). Detailed experimental protocols, quantitative data, and mechanistic visualizations are presented to offer a comprehensive resource for researchers in the field.

Introduction

The strategic introduction of an allyl group is a fundamental transformation in organic synthesis, enabling the formation of homoallylic alcohols and other valuable building blocks. **Allyltributylstannane** has emerged as a key reagent for this purpose due to its stability, ease of handling compared to other organometallics, and the diverse reactivity profiles of its allyl moiety.^[1] The reactivity of the allyl group is primarily centered around its nucleophilic character, which can be harnessed in various reaction manifolds. This guide will delve into two of the most significant applications: the addition to carbonyl compounds and the Stille cross-coupling reaction.

Physicochemical and Spectroscopic Data of Allyltributylstannane

A thorough understanding of the physical and spectral properties of **allyltributylstannane** is essential for its proper handling and characterization in the laboratory.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₂ Sn	[2]
Molecular Weight	331.12 g/mol	[2]
Appearance	Colorless liquid	[1]
Density	1.068 g/mL at 25 °C	[3]
Boiling Point	88-92 °C at 0.2 mmHg	[3]
Refractive Index	n _{20/D} 1.486	[3]

Table 1: Physicochemical Properties of **Allyltributylstannane**.

Spectroscopic Data	**Chemical Shift (δ) / Wavenumber (cm^{-1}) **	Reference
^1H NMR (CDCl_3)	4.75-4.95 (m, 2H, $=\text{CH}_2$), 5.70-5.90 (m, 1H, $-\text{CH}=$), 1.85 (d, 2H, $-\text{CH}_2-$), 1.40-1.60 (m, 6H, Sn- $(\text{CH}_2\text{-CH}_2\text{-CH}_2\text{-CH}_3)_3$), 1.20-1.40 (m, 6H, Sn- $(\text{CH}_2\text{-CH}_2\text{-CH}_3)_3$), 0.80-1.00 (t, 9H, Sn- $(\text{CH}_2\text{-CH}_2\text{-CH}_2\text{-CH}_3)_3$), 0.70-0.80 (t, 6H, Sn- $(\text{CH}_2\text{-CH}_2\text{-CH}_3)_3$)	[4]
^{13}C NMR (CDCl_3)	136.9 ($-\text{CH}=$), 114.1 ($=\text{CH}_2$), 29.2 (Sn- CH_2), 27.4, 13.7, 9.6 (Butyl carbons)	[5]
IR (Neat)	3070 (C-H, sp^2), 2955, 2922, 2871, 2853 (C-H, sp^3), 1628 (C=C stretch), 903 (C-H bend, alkene)	[4]

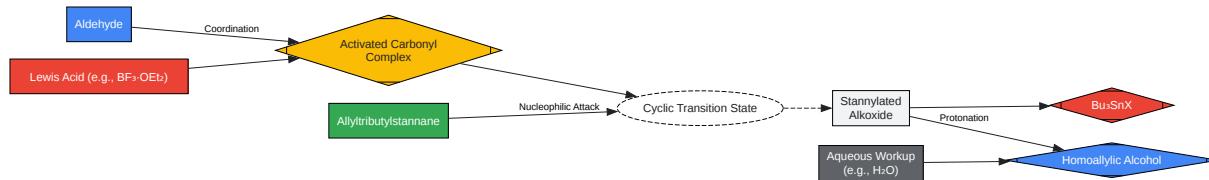
Table 2: Spectroscopic Data for **Allyltributylstannane**.

Reactivity of the Allyl Group: Addition to Aldehydes

One of the most powerful applications of **allyltributylstannane** is the allylation of aldehydes to furnish homoallylic alcohols. This transformation can be promoted by Lewis acids or under catalyst- and solvent-free conditions using microwave irradiation.[6][7]

Reaction Mechanism

The Lewis acid-catalyzed addition of **allyltributylstannane** to an aldehyde proceeds through the activation of the carbonyl group by the Lewis acid, rendering it more electrophilic. The nucleophilic allyl group of the stannane then attacks the carbonyl carbon, typically through a six-membered cyclic transition state, to form the homoallylic alcohol after workup.



Reaction Setup

Combine Aldehyde, Allyltributylstannane, & PTA in a mortar

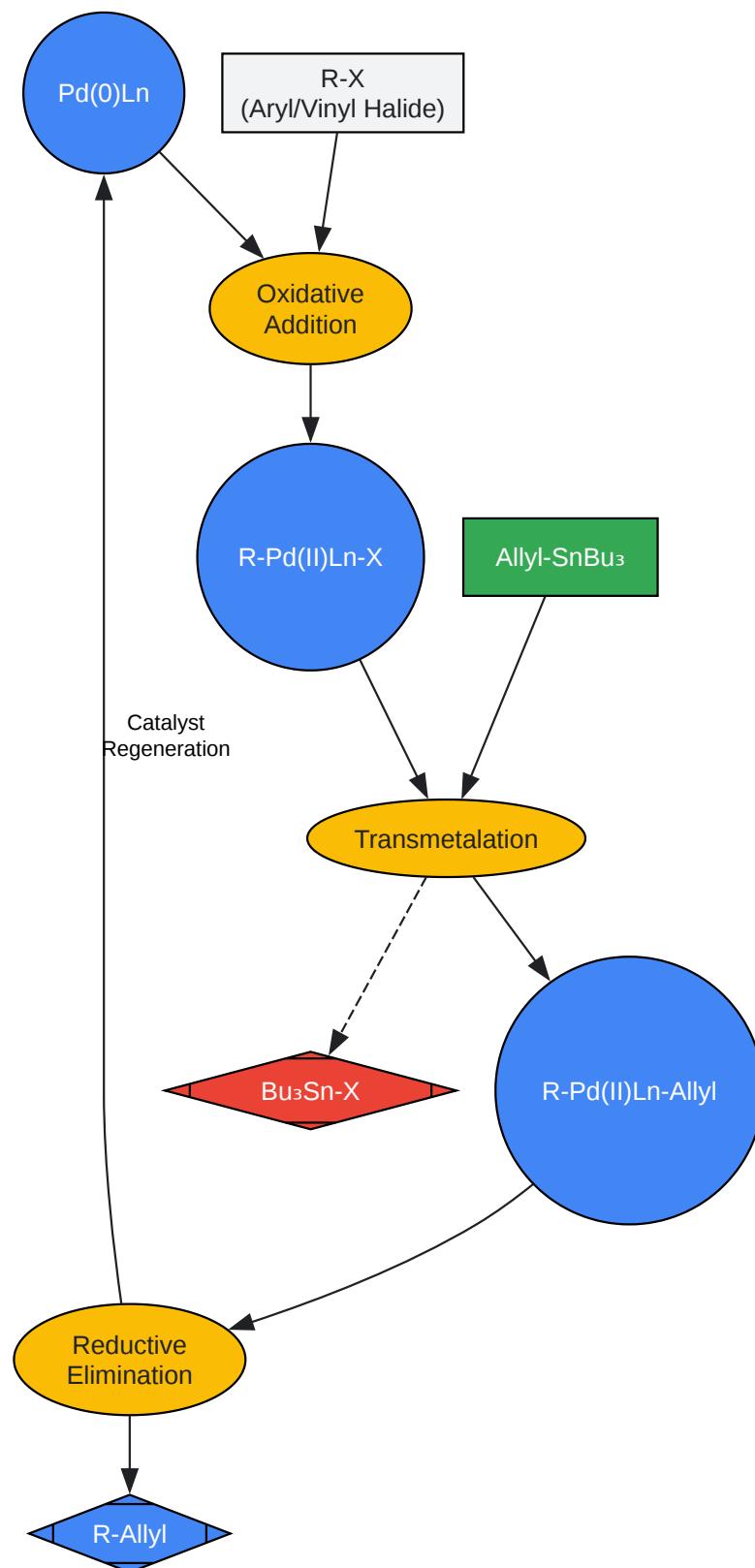
Grind with pestle (5 min, RT)

Workup and Purification

Dissolve crude mixture in Dichloromethane

Purify by Flash Chromatography (Silica Gel)

Isolate Pure Homoallylic Alcohol

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